

# Personal protective equipment for handling 4'-Bromo-3-chloropropiophenone

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## Compound of Interest

Compound Name: *4'-Bromo-3-chloropropiophenone*

Cat. No.: *B1266078*

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## Essential Safety and Handling Guide for 4'-Bromo-3-chloropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **4'-Bromo-3-chloropropiophenone**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are designed to offer clear, step-by-step guidance for operational and disposal activities.

## Hazard Identification and Physical Properties

**4'-Bromo-3-chloropropiophenone** is a halogenated propiophenone derivative classified as a hazardous substance. It is known to cause skin and eye irritation, and may lead to respiratory irritation.<sup>[1][2][3]</sup> It is a light yellow to light brown crystalline powder.<sup>[4][5]</sup>

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrClO	<a href="#">[1]</a>
Molecular Weight	247.52 g/mol	<a href="#">[1]</a>
Appearance	Light yellow to light brown crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	54-59 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	333.8°C at 760 mmHg	<a href="#">[4]</a>
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Occupational Exposure Limits (PEL, TWA)	Not established	

## Operational Plan: Safe Handling of 4'-Bromo-3-chloropropiophenone

A systematic approach is essential when working with hazardous powders like **4'-Bromo-3-chloropropiophenone** to minimize exposure risk.

### Engineering Controls and Preparation

- Ventilation: All handling of **4'-Bromo-3-chloropropiophenone** powder must be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[\[2\]](#)
- Designated Area: Establish a designated area for working with this compound. Cover the work surface with absorbent bench paper to contain any potential spills.[\[2\]](#)
- Enclosed Balance: Use an enclosed balance for weighing the powder to minimize the dispersion of dust.[\[1\]](#)

- Pre-weighing: Whenever possible, pre-weigh a covered vessel (e.g., a vial with a cap) and then add the compound to this vessel inside the fume hood before re-weighing.[1]
- Spill Kit: Ensure a chemical spill kit appropriate for solid irritants is readily accessible before beginning work.[5][6]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following should be worn at all times when handling **4'-Bromo-3-chloropropiophenone**:

- Eye and Face Protection: Chemical safety goggles are mandatory. For procedures with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.[3]
- Hand Protection: Due to the nature of this compound as a ketone, standard nitrile gloves are not recommended as they can degrade when exposed to ketones.[3][4][7]
  - Recommended Gloves: Butyl rubber, Polyvinyl Alcohol (PVA), or Viton gloves are more suitable for handling ketones and chlorinated solvents.[3][7] Always inspect gloves for any signs of degradation or perforation before use.
- Body Protection: A buttoned, long-sleeved laboratory coat is required. For handling larger quantities, a chemically resistant apron over the lab coat is recommended.[3]
- Respiratory Protection:
  - For small quantities in a fume hood: A NIOSH-approved N95 dust mask is recommended to minimize inhalation risk.[1][8]
  - For larger quantities or in case of ventilation failure: A half-mask or full-facepiece air-purifying respirator with organic vapor cartridges and particulate filters should be used.[9][10]

## Handling Procedure

- Don PPE: Before entering the designated handling area, put on all required PPE.

- Prepare Workspace: Lay down absorbent paper on the work surface within the chemical fume hood.
- Transferring the Chemical:
  - Keep the container of **4'-Bromo-3-chloropropiophenone** closed as much as possible.[1]
  - When transferring the powder, use a spatula and handle it gently to avoid creating dust. Transfer the powder in several small scoops rather than one large one.[1]
  - Work as close as possible to the point of transfer to minimize the travel distance of the open container.[1]
- Post-Handling:
  - Securely close the container of **4'-Bromo-3-chloropropiophenone**.
  - Decontaminate the spatula and any other equipment used with a suitable solvent (e.g., ethanol) in the fume hood, collecting the rinse as halogenated waste.
  - Wipe down the work surface with a damp cloth or paper towel, and dispose of the cleaning materials as solid hazardous waste.[6]
  - Carefully remove PPE, avoiding self-contamination. Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan: Waste Management of **4'-Bromo-3-chloropropiophenone**

Proper segregation and disposal of chemical waste are crucial to ensure safety and environmental compliance.

## Waste Segregation

- Halogenated Organic Waste: As **4'-Bromo-3-chloropropiophenone** is a halogenated organic compound, all waste containing this chemical must be collected separately from non-halogenated waste.[11][12][13]

- Waste Streams:
  - Solid Waste: Unused **4'-Bromo-3-chloropropiophenone**, contaminated gloves, absorbent paper, and weighing boats should be placed in a designated, sealed, and clearly labeled container for solid halogenated organic waste.[14]
  - Liquid Waste: Any solutions containing **4'-Bromo-3-chloropropiophenone** or solvents used for cleaning contaminated equipment should be collected in a separate, sealed, and labeled container for liquid halogenated organic waste.[12][13]

## Labeling and Storage

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and a list of the chemical contents.[11][13]
- Storage: Waste containers should be kept tightly closed and stored in a cool, dry, and well-ventilated area, away from incompatible materials.[13]

## Disposal Procedure

- Collection: Place all waste into the appropriate, correctly labeled waste containers as it is generated.
- Documentation: Maintain a log of the chemicals and their approximate quantities added to each waste container.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[3] Do not dispose of this chemical down the drain.[13]

## Emergency Procedures: Spill and Exposure Spill Cleanup

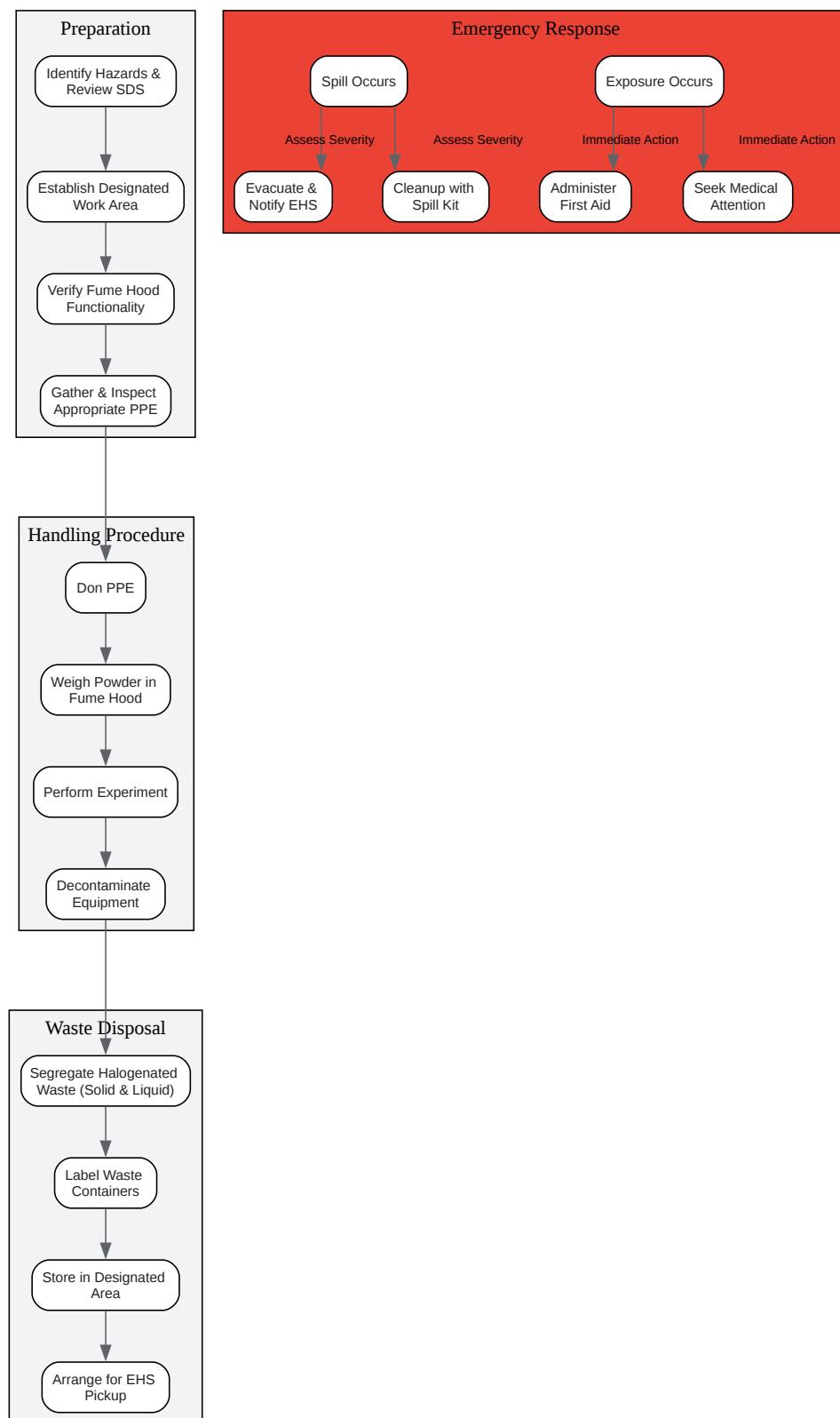
- Small Spills (Solid):
  - Alert others in the area.

- Wearing appropriate PPE, gently cover the spill with an inert absorbent material (such as sand or vermiculite) to avoid creating dust.[6][15] Do not dry sweep.[5]
- Carefully scoop the mixture into a labeled hazardous waste container.[6]
- Wipe the area with a wet paper towel and dispose of it as hazardous waste.[6]
- Large Spills:
  - Evacuate the area immediately.
  - Alert your supervisor and contact your institution's EHS office.
  - Prevent others from entering the area.

## Personnel Exposure

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

## Workflow Diagrams



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Caption: Workflow for Safe Handling and Disposal of **4'-Bromo-3-chloropropiophenone**.

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